

The BioE-1115 PASK Inhibition Pathway: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *BioE-1115*

Cat. No.: *B2789422*

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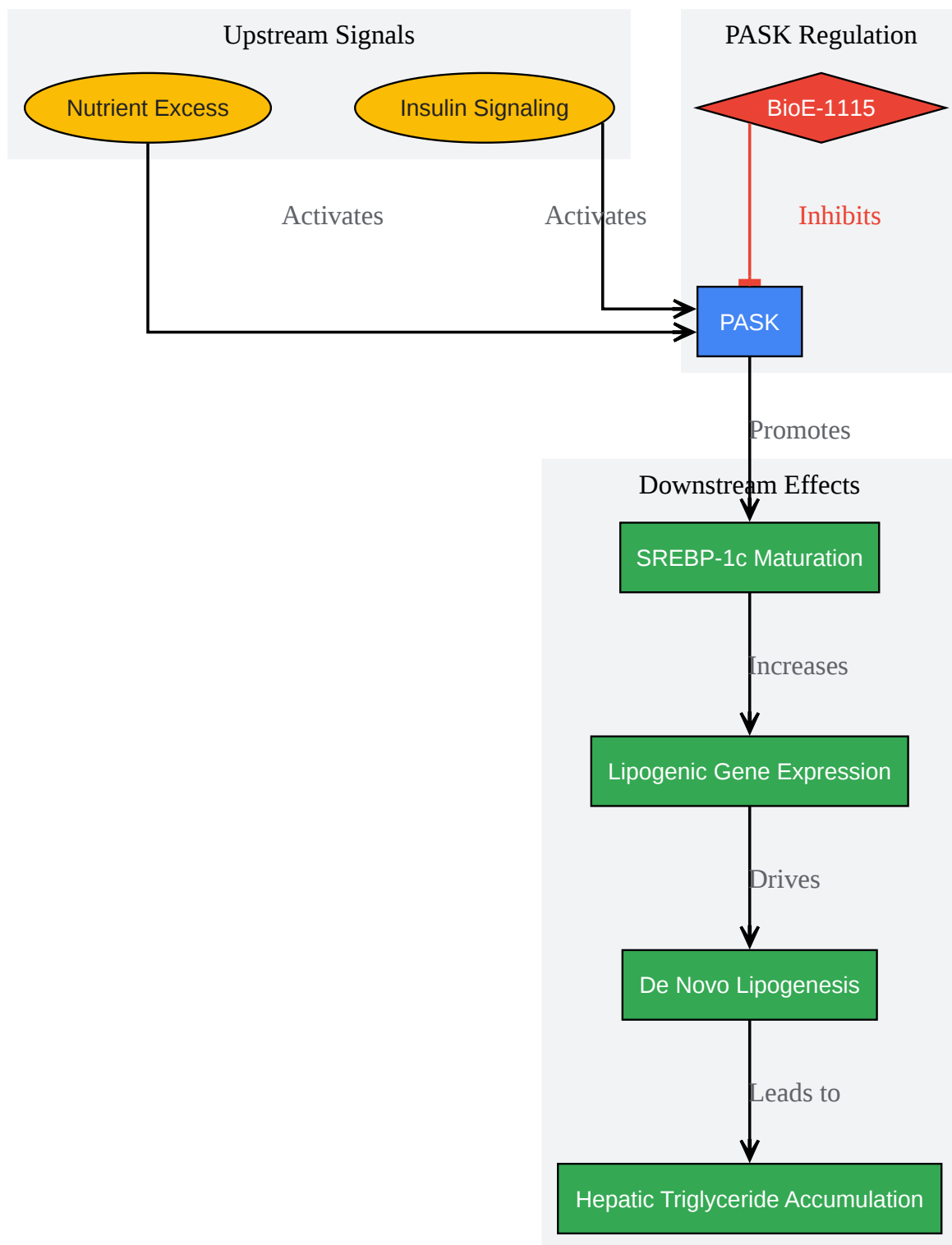
Introduction: Per-Arnt-Sim (PAS) Kinase (PASK) has emerged as a critical regulator of lipid and glucose metabolism, making it a promising therapeutic target for metabolic diseases such as nonalcoholic fatty liver disease (NAFLD) and nonalcoholic steatohepatitis (NASH). **BioE-1115** is a potent and selective oral inhibitor of PASK. This technical guide provides an in-depth overview of the **BioE-1115** PASK inhibition pathway, detailing its mechanism of action, summarizing key experimental data, and outlining relevant research methodologies.

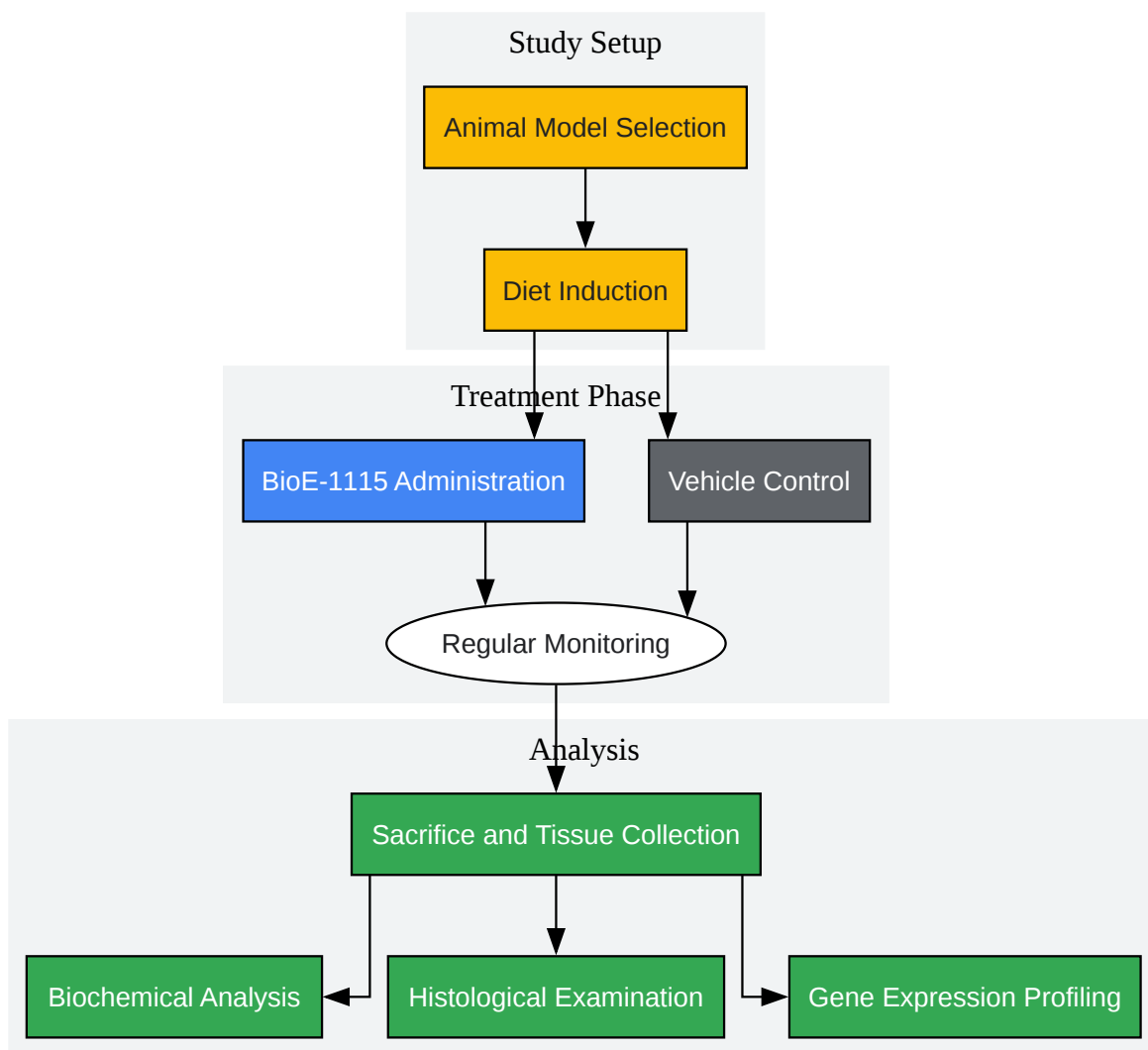
The PASK Signaling Pathway and Mechanism of BioE-1115 Inhibition

PASK is a nutrient-responsive serine/threonine kinase that plays a significant role in hepatic de novo lipogenesis (DNL). A key downstream target of PASK is the sterol regulatory element-binding protein 1c (SREBP-1c), a master transcriptional activator of genes involved in fatty acid and triglyceride synthesis. PASK is required for the proteolytic maturation and activation of SREBP-1c.^{[1][2]} In conditions of nutrient excess, PASK activity is stimulated, leading to increased SREBP-1c maturation. The mature, nuclear form of SREBP-1c then activates the transcription of lipogenic genes.

BioE-1115 exerts its therapeutic effects by directly inhibiting the kinase activity of PASK.^[2] This inhibition prevents the downstream activation of SREBP-1c, thereby reducing the expression of genes responsible for DNL and triglyceride formation.^{[1][3]} This mechanism has been shown to mitigate many of the adverse metabolic consequences associated with high-fat and high-fructose diets.

Below is a diagram illustrating the PASK signaling pathway and the inhibitory action of **BioE-1115**.





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